

Cellular Targets of RIPK1 Inhibitors Beyond RIPK1: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ripk1-IN-28*

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Executive Summary

Receptor-Interacting Protein Kinase 1 (RIPK1) has emerged as a critical therapeutic target for a range of inflammatory diseases, neurodegenerative disorders, and certain cancers. Consequently, the development of small molecule inhibitors targeting RIPK1 has intensified. While high selectivity is a primary goal in drug design, off-target interactions are common and can lead to unforeseen biological effects, both beneficial and detrimental. This technical guide provides a comprehensive overview of the known cellular targets of well-characterized RIPK1 inhibitors beyond RIPK1 itself.

Note on "**Ripk1-IN-28**": Publicly available scientific literature and chemical databases do not contain specific information on a compound designated "**Ripk1-IN-28**." Therefore, this guide focuses on the off-target profiles of other extensively studied RIPK1 inhibitors to provide a relevant and informative resource for researchers in the field.

Off-Target Profiles of Key RIPK1 Inhibitors

The promiscuity of kinase inhibitors is a well-recognized challenge in drug development. Due to the conserved nature of the ATP-binding pocket across the kinome, even highly potent inhibitors can interact with unintended kinase targets. Understanding these off-target profiles is crucial for interpreting experimental results and predicting potential clinical side effects.

Necrostatin-1 (Nec-1) and its Analogs

Necrostatin-1 was one of the first identified inhibitors of RIPK1-mediated necroptosis. However, subsequent studies revealed that it possesses off-target activities.

Compound	Off-Target(s)	Quantitative Data	Reference(s)
Necrostatin-1 (Nec-1)	Indoleamine 2,3-dioxygenase (IDO)	IC ₅₀ ~7.5 µM	[1]
Necrostatin-1s (Nec-1s)	More specific for RIPK1	Does not inhibit IDO	[1]

Table 1: Known off-target of Necrostatin-1.

GSK's RIPK1 Inhibitors

GlaxoSmithKline (GSK) has developed several potent and selective RIPK1 inhibitors. While generally highly selective, kinome profiling has revealed some off-target interactions. For instance, some PERK (Protein Kinase R-like Endoplasmic Reticulum Kinase) inhibitors from GSK were later found to be potent RIPK1 inhibitors, highlighting the potential for cross-reactivity.

A kinome scan for GSK'414, a PERK inhibitor that also targets RIPK1, showed inhibition of 20 out of 294 kinases by more than 85% at a 10 µM concentration. The optimized analogue, GSK'157, inhibited 17 out of 300 kinases by more than 80% at the same concentration[2].

Compound	Assay	Number of Kinases Screened	Hits (>80% or >85% inhibition at 10 μ M)	Reference(s)
GSK'414	Kinome Scan	294	20	[2]
GSK'157	Kinome Scan	300	17	[2]

Table 2: Kinome scan data for GSK PERK/RIPK1 inhibitors.

It is important to note that specific off-target kinases for these compounds are often not fully disclosed in the primary literature.

Experimental Protocols for Target Identification

Several key experimental methodologies are employed to determine the on- and off-target profiles of kinase inhibitors.

KINOMEScan™ (Competition Binding Assay)

This is a widely used method to assess the selectivity of a compound against a large panel of kinases.

Principle: The assay measures the ability of a test compound to compete with an immobilized, active-site directed ligand for binding to a DNA-tagged kinase. The amount of kinase captured on the solid support is quantified by qPCR of the DNA tag. A lower amount of captured kinase in the presence of the test compound indicates stronger binding.

Detailed Methodology:

- **Kinase-Ligand Interaction:** A test compound is incubated with a specific kinase that is tagged with a unique DNA identifier.
- **Immobilized Ligand Competition:** This mixture is then added to a solid support (e.g., beads) that is coated with a broad-spectrum, immobilized kinase inhibitor.

- **Binding Equilibrium:** The kinase will bind to either the test compound in solution or the immobilized ligand. This is a competitive binding equilibrium.
- **Washing:** Unbound components are washed away.
- **Quantification:** The amount of DNA-tagged kinase remaining bound to the solid support is quantified using quantitative PCR (qPCR).
- **Data Analysis:** The results are typically expressed as a percentage of the control (DMSO vehicle), where a lower percentage indicates stronger binding of the test compound to the kinase. Dissociation constants (K_d) can also be determined.

Cellular Thermal Shift Assay (CETSA)

CETSA is a method to assess target engagement in a cellular environment.

Principle: The binding of a ligand (inhibitor) to its target protein often increases the thermal stability of the protein. CETSA measures the extent of this stabilization.

Detailed Methodology:

- **Cell Treatment:** Intact cells are treated with the test compound or a vehicle control.
- **Heating:** The cell lysates are then heated to a range of temperatures.
- **Protein Precipitation:** Unstable proteins will denature and precipitate upon heating.
- **Fractionation:** The soluble fraction is separated from the precipitated fraction by centrifugation.
- **Protein Quantification:** The amount of the target protein remaining in the soluble fraction is quantified by Western blotting or mass spectrometry.
- **Data Analysis:** A shift in the melting curve to a higher temperature in the presence of the compound indicates target engagement.

Quantitative Proteomics

Mass spectrometry-based proteomics can identify changes in the proteome or phosphoproteome upon inhibitor treatment, providing insights into downstream signaling effects and potential off-targets.

Principle: This approach identifies and quantifies thousands of proteins or phosphorylation events in cells, comparing the effects of a compound treatment to a control.

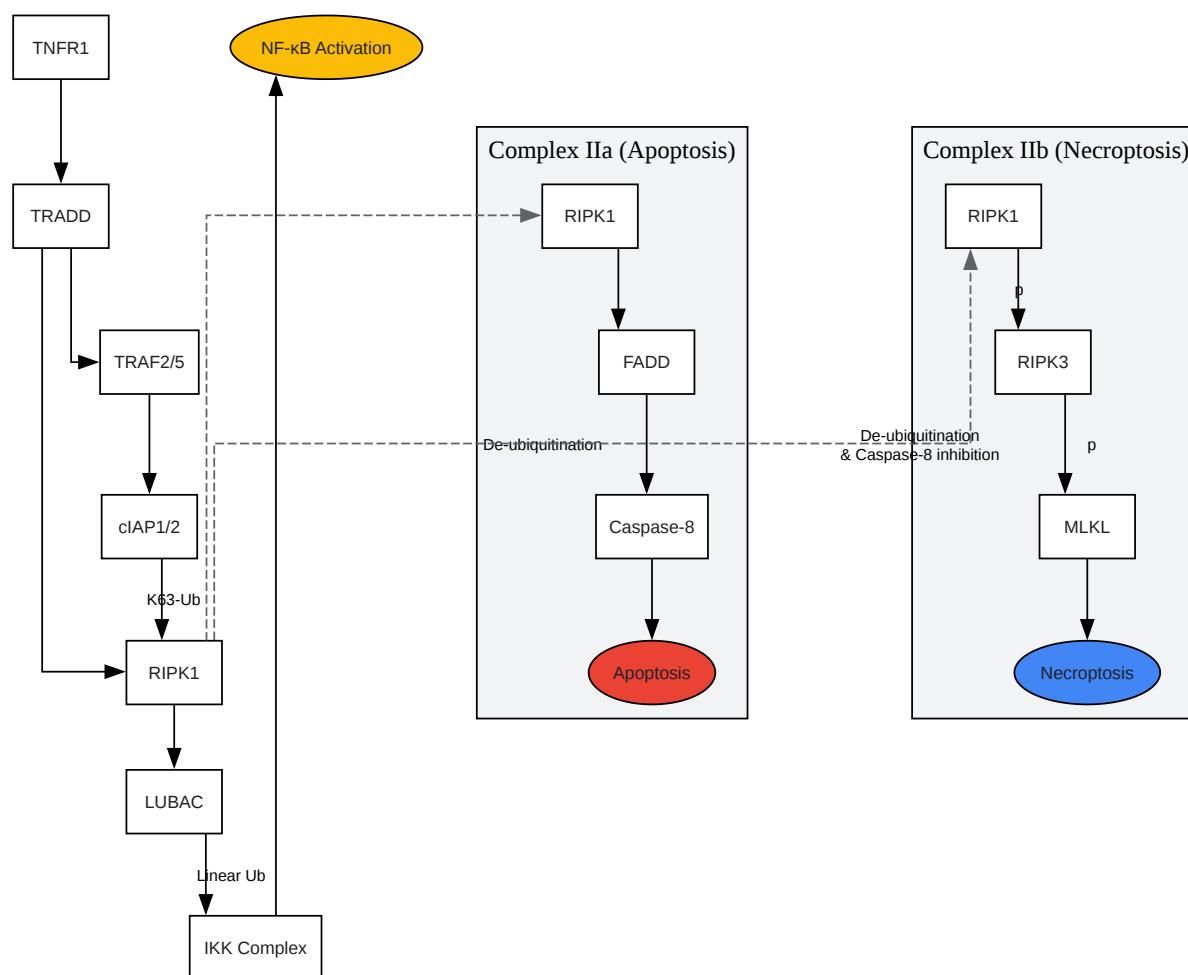
Detailed Methodology (Example: SILAC-based phosphoproteomics):

- **Stable Isotope Labeling:** Two populations of cells are cultured in media containing either "light" (normal) or "heavy" (isotope-labeled) amino acids (e.g., $^{13}\text{C}_6$ -lysine and $^{13}\text{C}_6$ -arginine).
- **Treatment:** One cell population is treated with the inhibitor, and the other with a vehicle control.
- **Cell Lysis and Protein Digestion:** The cells are lysed, and the proteomes are combined and digested into peptides.
- **Phosphopeptide Enrichment:** Phosphopeptides are enriched from the total peptide mixture using techniques like titanium dioxide (TiO_2) or immobilized metal affinity chromatography (IMAC).
- **LC-MS/MS Analysis:** The enriched phosphopeptides are separated by liquid chromatography (LC) and analyzed by tandem mass spectrometry (MS/MS).
- **Data Analysis:** The relative abundance of "light" and "heavy" phosphopeptides is determined from the mass spectra, revealing phosphorylation events that are altered by the inhibitor.

Visualizations of Signaling Pathways and Workflows

RIPK1 Signaling in TNF-induced Cell Death

The following diagram illustrates the central role of RIPK1 in mediating both apoptosis and necroptosis downstream of TNF receptor 1 (TNFR1) activation.

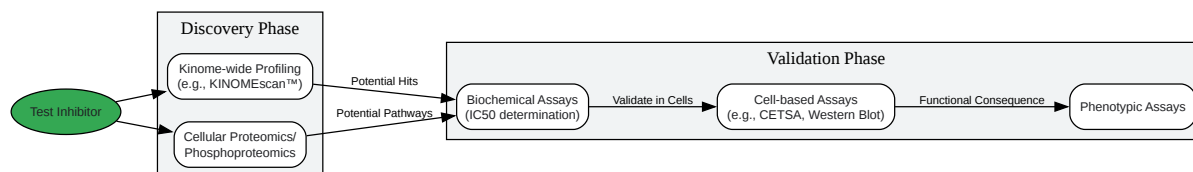


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Caption: RIPK1 signaling pathways in response to TNF-α.

General Workflow for Off-Target Identification

The following diagram outlines a typical workflow for identifying and validating the off-target effects of a kinase inhibitor.



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